

5-Chlorothiophene-2-sulfonyl chloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Chlorothiophene-2-sulfonyl
chloride

Cat. No.: B142095

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An In-Depth Technical Guide to the Material Safety Data Sheet for **5-Chlorothiophene-2-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data sheet (MSDS) for **5-Chlorothiophene-2-sulfonyl chloride**, a critical reagent in pharmaceutical and agrochemical synthesis. Beyond a simple recitation of safety data, this document delves into the practical implications of the compound's properties, offering insights to ensure its safe and effective use in a research and development setting.

Chemical Identity and Significance

5-Chlorothiophene-2-sulfonyl chloride, identified by CAS number 2766-74-7, is a sulfonylthiophene derivative with the molecular formula $C_4H_2Cl_2O_2S_2$.^{[1][2][3]} Its utility in organic synthesis is significant, particularly as an intermediate in the creation of complex molecules.^[2] Notably, it is a key building block in the preparation of Notch-1-sparing γ -secretase inhibitors, which are under investigation for the treatment of Alzheimer's disease.^{[4][5][6]} Its application also extends to the development of sulfonamide-based drugs and functionalized polymers in materials science.^[2]

Table 1: Chemical Identification

Identifier	Value
CAS Number	2766-74-7[7][8]
Molecular Formula	C ₄ H ₂ Cl ₂ O ₂ S ₂ [1][2]
Molecular Weight	217.09 g/mol [3]
Synonyms	5-Chloro-2-thiophenesulfonyl chloride, 2-Chloro-5-chlorosulfonylthiophene[1][7]

Hazard Identification and Risk Mitigation

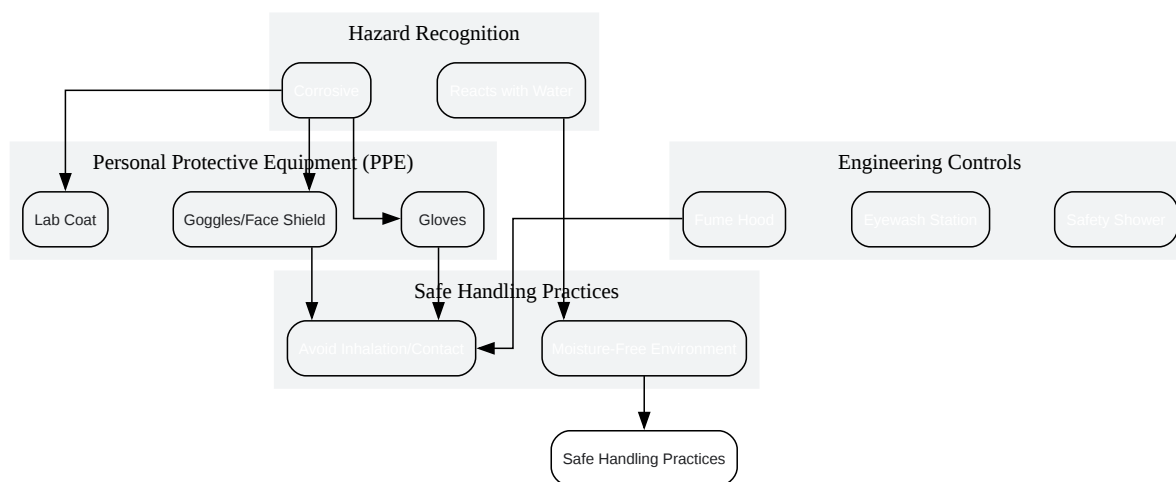
According to the 2012 OSHA Hazard Communication Standard, **5-Chlorothiophene-2-sulfonyl chloride** is classified as a hazardous chemical.[7] The primary hazard is its corrosive nature, causing severe skin burns and eye damage.[1][7][9]

Hazard Classification:

- Skin Corrosion/Irritation: Category 1B[1][7]
- Serious Eye Damage/Eye Irritation: Category 1[1][7]

The signal word for this chemical is "Danger".[1][7] A key hazard not otherwise classified is that it reacts violently with water.[7]

Diagram 1: Hazard Mitigation Workflow



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Caption: A workflow diagram illustrating the mitigation of primary hazards associated with **5-Chlorothiophene-2-sulfonyl chloride**.

First-Aid Measures: An Immediate Response Protocol

In the event of exposure, immediate action is critical. The following steps are based on established safety protocols.

Table 2: Emergency First-Aid Procedures

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [1][7] Seek immediate medical attention.[1][7]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[1][7] Seek immediate medical attention.[1][7]
Inhalation	Move the exposed person to fresh air.[1][7] If not breathing, provide artificial respiration.[1][7] Seek immediate medical attention.[1][7]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[10] If the person is conscious, have them drink plenty of water; milk may be given afterward.[1] Seek immediate medical attention. [1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

While **5-Chlorothiophene-2-sulfonyl chloride** has a high flash point of 113 °C (235.4 °F), it is combustible.[7][8]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7]
- Hazardous Combustion Products: In a fire, this compound may emit toxic fumes, including carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas.[7][10]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][7]

Accidental Release

Proper containment and cleanup are essential to prevent environmental contamination and further exposure.

- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment.[\[1\]](#)[\[7\]](#)
- **Containment and Cleanup:** For spills, sweep up the material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[7\]](#) Avoid creating dust. For larger spills, contain the spillage using bunding.[\[10\]](#) Do not discharge into drains or rivers.[\[10\]](#)

Handling, Storage, and Stability

Handling

Handle this compound only in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#) Avoid direct contact with the substance, and do not breathe in dust or vapors.[\[1\]](#)[\[10\]](#) Always wash hands thoroughly after handling.[\[8\]](#)

Storage

Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[1\]](#)[\[10\]](#) This material is moisture-sensitive and should be stored under an inert atmosphere, such as argon.[\[1\]](#)[\[10\]](#)

Stability and Reactivity

5-Chlorothiophene-2-sulfonyl chloride is stable under normal conditions.[\[10\]](#) However, it is incompatible with strong bases and strong oxidizing agents.[\[7\]](#)[\[10\]](#) It also reacts violently with water.[\[7\]](#) Avoid exposure to heat, moist air, and humidity.[\[10\]](#)

Exposure Controls and Personal Protection

Engineering Controls

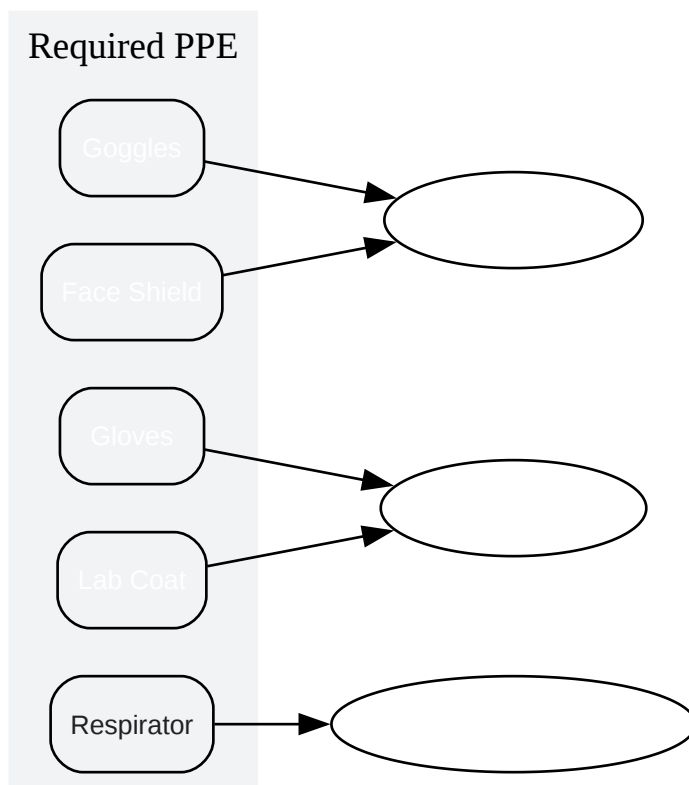
Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be in close proximity to the workstation.[\[7\]](#)

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[\[11\]](#)

- Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.[11]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter.[11]

Diagram 2: Personal Protective Equipment (PPE) Protocol



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Caption: A diagram outlining the essential personal protective equipment for handling **5-Chlorothiophene-2-sulfonyl chloride**.

Physical and Chemical Properties

Table 3: Physical and Chemical Data

Property	Value
Physical State	Solid[1][7]
Appearance	Light yellow to colorless[1][2][7]
Odor	Pungent[1][7]
Melting Point	25 - 28 °C (77 - 82.4 °F)[2][7]
Boiling Point	80 - 82 °C (176 - 179.6 °F) @ 1 mmHg[7]
Flash Point	113 °C (235.4 °F)[7]
Density	1.623 g/mL at 25 °C[3][4]
Solubility in Water	Not miscible[4][5]

Toxicological and Ecological Information

Toxicological Information

The toxicological properties of **5-Chlorothiophene-2-sulfonyl chloride** have not been fully investigated.[7] The primary health hazards are due to its corrosive nature, which can cause severe burns to the skin and eyes.[1][7] Ingestion can cause severe swelling and damage to the delicate tissues of the esophagus and stomach.[1]

Ecological Information

There is limited information available on the ecological effects of this compound. It is not expected to persist in the environment and is likely to be mobile due to its volatility.[1][7] It is advised not to empty this chemical into drains.[7]

Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste. Disposal should be in accordance with federal, state, and local environmental regulations. It is recommended to dispose of this material and its container at a licensed hazardous-waste disposal facility.

Conclusion

5-Chlorothiophene-2-sulfonyl chloride is a valuable reagent in chemical synthesis but demands careful handling due to its corrosive and water-reactive properties. A thorough understanding and implementation of the safety protocols outlined in this guide are paramount for researchers and scientists. By adhering to these guidelines, the risks associated with this compound can be effectively managed, ensuring a safe and productive research environment.

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